

# Recommended storage conditions for Tubeimoside II powder

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## Compound of Interest

Compound Name: Tubeimoside II

Cat. No.: B1252607

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## Application Notes and Protocols: Tubeimoside II

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tubeimoside II** is a triterpenoid saponin isolated from the tuber of *Bolbostemma paniculatum*. It has demonstrated a range of biological activities, including anti-inflammatory, antitumor, and antitumor-promoting effects.[1][2][3][4] These properties make it a compound of significant interest in pharmacological research and drug development. This document provides detailed application notes and protocols for the proper storage, handling, and use of **Tubeimoside II** powder to ensure its stability and the reproducibility of experimental results.

### Product Information

Characteristic	Value
Chemical Name	Tubeimoside II
Synonyms	Tubeimoside-B
CAS Number	115810-12-3
Molecular Formula	C63H98O30
Molecular Weight	1335.43 g/mol
Appearance	White to off-white solid powder

## Recommended Storage Conditions

Proper storage of **Tubeimoside II** is critical to maintain its integrity and biological activity. The following table summarizes the recommended storage conditions for both the powder form and solutions.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years[1][2]	Keep away from direct sunlight.[1]
2-8°C	Data not specified, short-term storage may be possible.		
In Solvent (e.g., DMSO)	-80°C	1 year[1] or 6 months[2][3]	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month[2][3]		

## Handling and Preparation of Solutions

### General Handling Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.

## Preparation of Stock Solutions

**Tubeimoside II** is soluble in organic solvents such as DMSO, methanol, and ethanol, but insoluble in water.<sup>[5]</sup>

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Calculate the required mass: Based on the molecular weight of 1335.43 g/mol, to prepare 1 mL of a 10 mM stock solution, you will need 13.35 mg of **Tubeimoside II** powder.
- Weigh the powder: Accurately weigh the required amount of **Tubeimoside II** powder using a calibrated analytical balance.
- Dissolution: Add the powder to a sterile microcentrifuge tube or vial. Add the desired volume of fresh, anhydrous DMSO.<sup>[2][3]</sup>
- Aid Dissolution (if necessary): If the powder does not dissolve completely, sonication or gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution.<sup>[1][2][6]</sup> Vortex the solution to ensure it is homogeneous.
- Storage: Store the stock solution in aliquots at -80°C for up to 1 year or -20°C for up to 1 month to avoid repeated freeze-thaw cycles.<sup>[1][2][3]</sup>

## Preparation of In Vivo Formulations

For animal studies, **Tubeimoside II** can be prepared in various formulations. It is recommended to prepare these solutions fresh on the day of use.<sup>[2]</sup>

Protocol for a 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline Formulation:

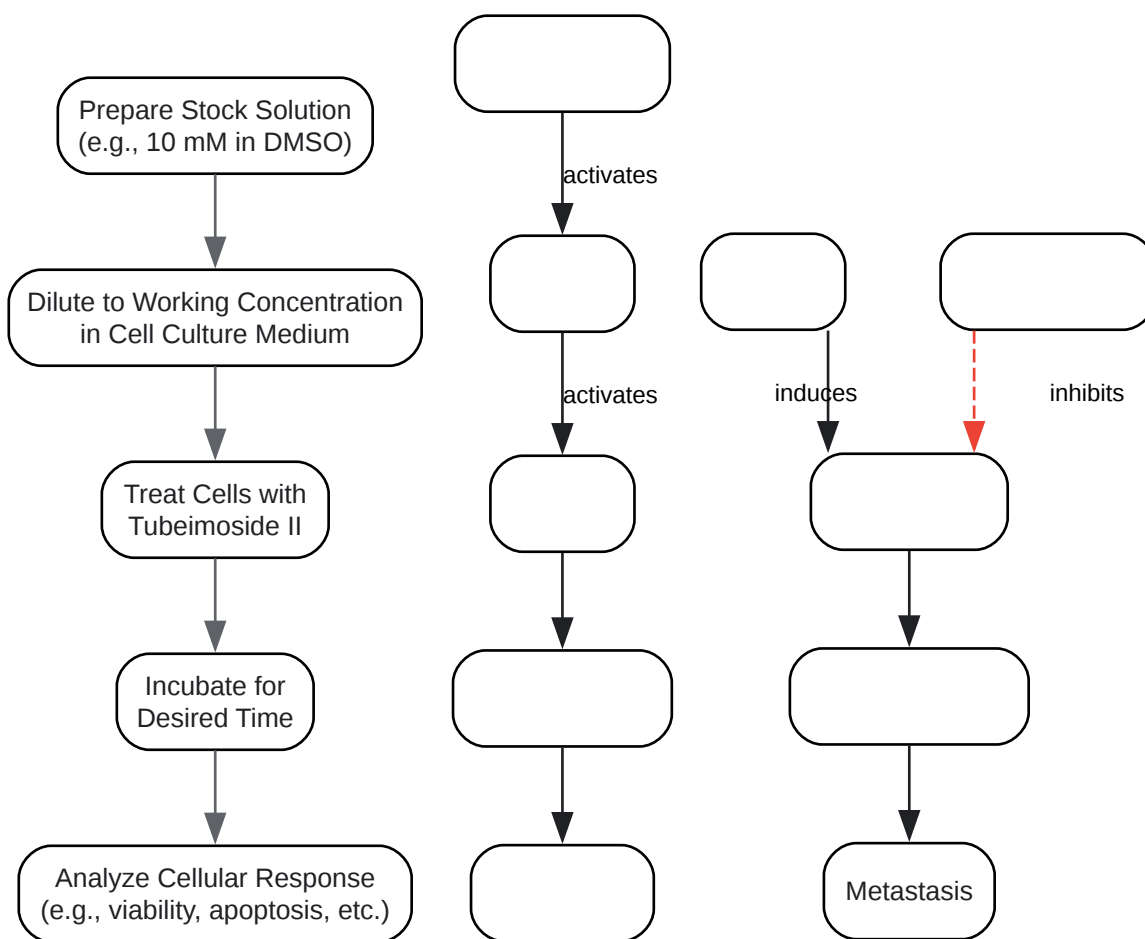
- Prepare a concentrated stock: First, dissolve the **Tubeimoside II** powder in DMSO to create a concentrated stock solution.
- Sequential Addition: In a sterile tube, add the required volume of the DMSO stock solution.
- Sequentially add PEG300, Tween 80, and finally, saline, ensuring the solution is clear after each addition.<sup>[1]</sup>
- Final Concentration: Adjust the initial concentration of the DMSO stock and the volumes of each component to achieve the desired final concentration of **Tubeimoside II**. For example, a final concentration of 2 mg/mL can be achieved with this method.<sup>[1]</sup>
- Dissolution Aid: If precipitation occurs, sonication can be used to aid dissolution.<sup>[1][2]</sup>

## Experimental Protocols

The following are generalized protocols that can be adapted for specific experimental needs.

### In Vitro Cell-Based Assays

Workflow for In Vitro Treatment:



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